

Propylamine Hydroiodide material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Propylamine Hydroiodide

CAS No.: 14488-45-0

Cat. No.: B1434584

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Technical Guide: Propylamine Hydroiodide (PAI) Physicochemical Profile, Operational Safety, and Synthesis Protocols Executive Summary

Propylamine Hydroiodide (PAI), also known as

-Propylammonium Iodide, is a critical organic halide precursor primarily utilized in the synthesis of Perovskite Solar Cells (PSCs) and Light Emitting Diodes (LEDs).^{[1][2][3][4]} It functions as a bulky cation to induce 2D or quasi-2D perovskite lattice structures, significantly enhancing moisture stability and defect passivation in photovoltaic devices.

While often categorized generically as an alkylammonium salt, PAI presents specific stability challenges—notably hygroscopicity and photo-oxidation—that directly impact experimental reproducibility. This guide synthesizes standard safety data with field-proven handling protocols for high-purity applications.

Part 1: Chemical Identity & Physicochemical Profiling

Purity Criticality: In photovoltaic applications, purity <99.5% introduces deep-level trap states, reducing carrier lifetime. The presence of free iodine (

) (indicated by yellowing) acts as a recombination center, severely degrading device performance.

Property	Specification	Technical Note
IUPAC Name	Propan-1-amine hydroiodide	-
Formula		Often written as
Molar Mass	187.02 g/mol	Stoichiometry critical for precursor solutions
Appearance	White crystalline powder	Yellow/Orange indicates oxidation (→)
Melting Point	~190°C	Decomposition often occurs near MP
Solubility	High: Ethanol, DMF, DMSO, Water	Low: Diethyl ether, Toluene (used for washing)
Hygroscopicity	High	Rapidly absorbs atmospheric moisture

Part 2: Hazard Characterization (GHS/CLP)

Unlike inert salts, PAI is a distinct irritant due to the equilibrium potential to release hydroiodic acid and propylamine upon hydrolysis or thermal decomposition.

Signal Word:WARNING

Hazard Code	Description	Mechanism of Action
H315	Causes skin irritation	Acidic hydrolysis on moist skin surfaces.
H319	Causes serious eye irritation	Corrosive damage to mucous membranes via iodide/amine interaction.
H335	May cause respiratory irritation	Inhalation of dust triggers bronchial inflammation.

Precautionary Response (P-Codes):

- P261: Avoid breathing dust/fume.[5][6]
- P280: Wear protective gloves/eye protection (Nitrile gloves >0.11mm recommended).
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes.[6] Remove contact lenses.[6]

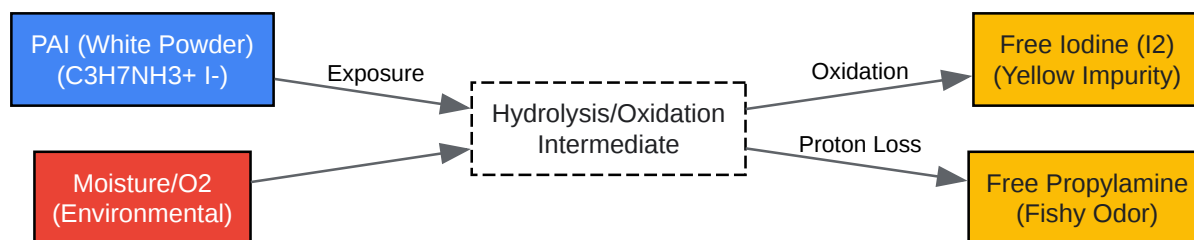
Part 3: Storage, Stability & Degradation Mechanisms

The "Why" Behind the Protocol: Standard storage (Room Temp, Desiccator) is often insufficient for "Device Grade" PAI. The iodide ion (

) is photosensitive and prone to oxidation.

- Moisture Attack: Water molecules intercalate into the crystal lattice, causing clumping. This alters the stoichiometry when weighing for precursor solutions (: PAI ratio shifts).
- Photo-Oxidation: Exposure to UV/Blue light in the presence of oxygen accelerates the formation of triiodide () and free iodine ().

Degradation Pathway Visualization:



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Figure 1: Environmental degradation pathway of **Propylamine Hydroiodide**. The appearance of yellow color confirms the presence of Iodine (

), rendering the material unsuitable for high-efficiency solar cells.

Part 4: Operational Protocol (Synthesis & Purification)

Context: Researchers often need to synthesize PAI fresh to ensure stoichiometry, as commercial batches may degrade during shipping.

Objective: Synthesize high-purity PAI from Propylamine and Hydroiodic Acid.

Reagents:

- Propylamine () [CAS: 107-10-8] (Keep cold).
- Hydroiodic Acid (HI), 57% wt in water (stabilized).
- Solvent: Ethanol (Absolute).
- Wash Solvent: Diethyl Ether (Anhydrous).

Step-by-Step Workflow:

- Setup (Ice Bath): Place a round-bottom flask containing ethanol (50 mL) in an ice bath (). The reaction is highly exothermic.

- Amine Addition: Add Propylamine (1.0 eq) to the ethanol. Stir for 5 mins.
- Acid Addition: Dropwise, add Hydroiodic Acid (1.05 eq - slight excess ensures full protonation).
 - Observation: Solution should remain clear. If it turns yellow immediately, the HI source may be degraded.
- Reaction: Stir at

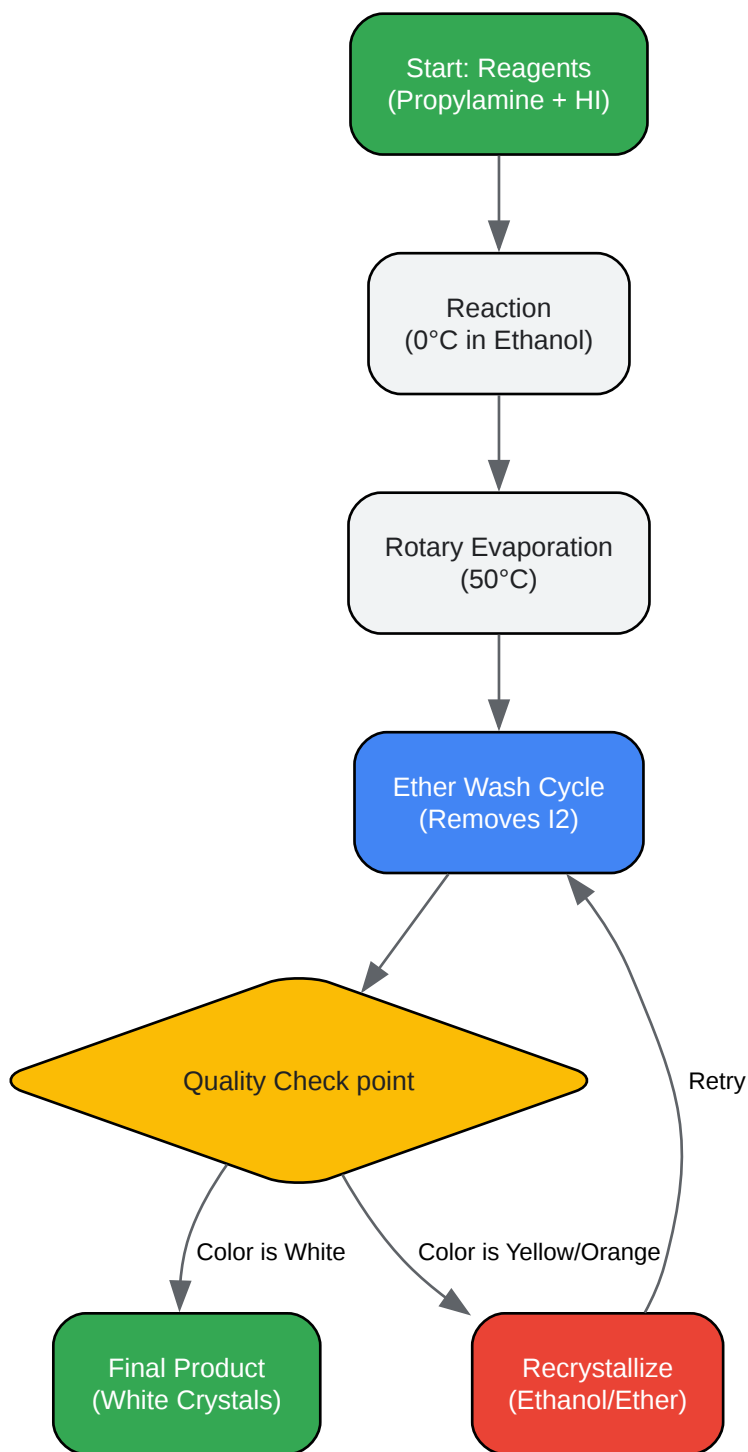
for 2 hours.
- Evaporation: Rotary evaporate at

until a white precipitate forms.
- Purification (The Critical Step):
 - Wash the solid 3x with Diethyl Ether.
 - Logic: PAI is insoluble in ether, but iodine () and residual amine are soluble. This removes impurities.
- Drying: Vacuum oven at

for 12 hours. Store in

glovebox.

Self-Validating Workflow Diagram:



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Figure 2: Synthesis and purification workflow with built-in quality control checkpoints. The "Ether Wash" is the critical step for removing oxidative impurities.

Part 5: Emergency Response

- Fire: PAI emits toxic fumes of Nitrogen Oxides () and Hydrogen Iodide () under fire conditions. Use dry chemical or .^[6] Do not use high-pressure water jets (spreads the chemical).
- Spill: Do not sweep dry dust (inhalation risk). Dampen with inert oil or cover with sand, then scoop into a waste container. Neutralize surface with dilute sodium thiosulfate (neutralizes iodine residues).

References

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